

Essential Safety and Operational Guide for Handling Cyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanone

Cat. No.: B7761246

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals like **Cyclohexanone**. This guide provides immediate, essential safety protocols, logistical information, and detailed procedures for the safe handling, storage, and disposal of **Cyclohexanone**, bolstering a culture of safety and trust in your laboratory operations.

Personal Protective Equipment (PPE)

When handling **Cyclohexanone**, a comprehensive selection of personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Chemical safety goggles or a face shield	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be used in conjunction with goggles when there is a splash hazard. [1] [2] [3]
Skin Protection		
Hand Protection	Chemical-resistant gloves	Butyl, Polyvinyl Alcohol, SilverShield®/4H®, and Barrier® gloves are recommended for extended contact (>8-hr breakthrough). [2] Nitrile or neoprene gloves may also be suitable. [4] [5] Always inspect gloves for integrity before use and practice proper glove removal technique. [3]
Body Protection	Chemical-resistant lab coat or coveralls	A Nomex® laboratory coat over cotton clothing is a good practice. [5] Ensure the lab coat is buttoned and fits properly to cover as much skin as possible. [5] For larger spills, Tychem® BR, Responder® and TK offer >8-hour breakthrough protection. [2]
Foot Protection	Closed-toe, chemical-resistant shoes	Shoes should cover the entire foot. [5]

Respiratory Protection	Air-purifying respirator (APR) with organic vapor cartridges or a Self-Contained Breathing Apparatus (SCBA)	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if exposure limits are exceeded. [3][6] For concentrations >20 ppm, a full facepiece APR with organic vapor filters is recommended. For concentrations >200 ppm, an SCBA is necessary.[2]
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Cyclohexanone Properties and Hazards

Property	Value
Flash Point	44 °C (111 °F)[7]
Lower Explosive Limit (LEL)	1.1%
Upper Explosive Limit (UEL)	9.4%
Autoignition Temperature	420 °C (788 °F)[7]
Vapor Density	3.4 (Air = 1)
Specific Gravity	0.947 (Water = 1)

Cyclohexanone is a flammable liquid and vapor that can form explosive mixtures with air.[7][8] It is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye damage and skin irritation.[1][9][10]

Operational and Disposal Plans

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[1]

- Keep away from heat, sparks, open flames, and other ignition sources.[7][9][11]
- Use non-sparking tools and explosion-proof equipment.[6][10][11]
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[2][4][9]
- Avoid breathing vapors or mist.[4][9]
- Wash hands thoroughly after handling.[9][12]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents, strong acids, and bases.[2][9][13]
- Keep containers tightly closed.[1][12][13]
- Store in a designated flammables storage cabinet.

Spill Cleanup Protocol

In the event of a **Cyclohexanone** spill, follow these steps:

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area and restrict access.[2]
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[2]
- Don PPE: Wear the appropriate personal protective equipment as outlined in the table above, including respiratory protection.
- Containment: For small spills, absorb the liquid with an inert, non-combustible material such as vermiculite, dry sand, or earth.[2][13] For larger spills, create a dike around the spill to prevent it from spreading.[13]

- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for disposal.[2][13]
- Decontamination: Wash the spill area with soap and water, and ensure the cleaning water is collected for proper disposal.[13]
- Disposal: Dispose of the contaminated waste as hazardous waste in accordance with local, state, and federal regulations.[2]

Cyclohexanone Spill Cleanup Workflow

Disposal Plan

Cyclohexanone and any materials contaminated with it should be treated as hazardous waste.

- Waste Collection: Collect waste in a properly labeled, sealed, and compatible container.
- Storage: Store waste containers in a designated hazardous waste storage area.
- Disposal: Dispose of the hazardous waste through a licensed environmental disposal company, following all local, state, and federal regulations.[2][8][11] Do not dispose of it down the drain.[7][11][13]

By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling **Cyclohexanone**, ensuring a safer laboratory environment for all personnel.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Cyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7761246#personal-protective-equipment-for-handling-cyclohexanone]

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